

# Essential Safety and Logistical Information for Handling L-Phenylalanine-15N

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: L-Phenylalanine-15N

Cat. No.: B555820

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This guide provides comprehensive safety protocols and logistical procedures for researchers, scientists, and drug development professionals handling **L-Phenylalanine-15N**. The following information is designed to ensure the safe handling, storage, and disposal of this compound, fostering a secure laboratory environment.

**L-Phenylalanine-15N** is a stable, non-radioactive isotopically labeled amino acid.[1][2] Unlike its radiolabeled counterparts, it does not pose a radiation risk.[1][2] Therefore, the primary safety considerations are related to its chemical properties as a fine powder.

## Quantitative Data Summary

The following table summarizes the key quantitative data for L-Phenylalanine, which is chemically analogous to **L-Phenylalanine-15N**.

Property	Value
Appearance	White to off-white crystalline powder
Molecular Formula	C <sub>9</sub> H <sub>11</sub> <sup>15</sup> NO <sub>2</sub>
Molecular Weight	166.18 g/mol
Melting Point	270 - 275 °C (decomposes)[3]
pH	5.4 - 6.0 (1% aqueous solution)
Solubility	Soluble in water

## Operational Plan: From Receipt to Disposal

This section outlines the step-by-step procedures for the safe handling of **L-Phenylalanine-15N**.

### 1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from strong oxidizing agents.
- No special precautions for radioactivity are needed as it is a stable isotope.

### 2. Personal Protective Equipment (PPE):

To minimize exposure, especially to the fine powder which can be easily inhaled, the following personal protective equipment should be worn:

- Eye Protection: Chemical safety goggles.
- Hand Protection: Nitrile gloves are suitable for handling.
- Body Protection: A standard laboratory coat is required.
- Respiratory Protection: In cases of poor ventilation or when handling large quantities that may generate dust, a dust mask or a respirator may be necessary.

### 3. Handling and Use:

- Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.
- Avoid generating dust during weighing and transfer.
- Use appropriate tools (e.g., spatulas, weighing paper) to handle the powder.
- After handling, wash hands thoroughly.

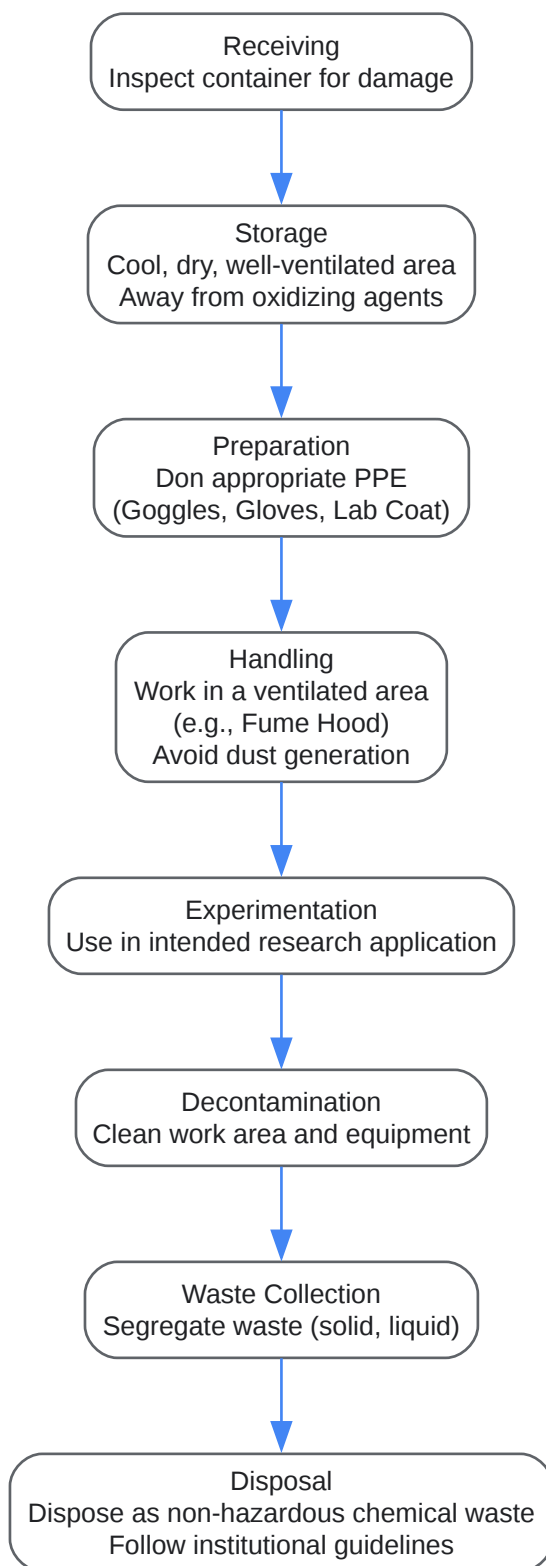
## Disposal Plan

As **L-Phenylalanine-15N** is a non-radioactive, stable isotope, its disposal is simpler than for radioactive compounds.

- Waste Categorization: The waste is considered non-hazardous chemical waste, unless mixed with other hazardous materials.
- Disposal Procedure: Dispose of the compound and any contaminated materials (e.g., gloves, weighing paper) in accordance with local, state, and federal regulations for chemical waste.
- Do not dispose of it down the drain.
- For larger quantities, it is advisable to contact a licensed professional waste disposal service.

## Experimental Workflow Diagram

The following diagram illustrates the key stages of handling **L-Phenylalanine-15N** in a laboratory setting.



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Caption: Workflow for Safe Handling of **L-Phenylalanine-15N**.

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## References

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

